

physicochemical properties of tetrafluoroisophthalonitrile

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Compound of Interest

Compound Name: **Tetrafluoroisophthalonitrile**

Cat. No.: **B1582903**

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An In-depth Technical Guide to the Physicochemical Properties of
Tetrafluoroisophthalonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **tetrafluoroisophthalonitrile** (CAS No. 2377-81-3). This fluorinated aromatic compound is a key intermediate in the synthesis of various high-performance materials and pharmaceutically relevant molecules. A thorough understanding of its properties is crucial for its effective application and safe handling in research and development.

Core Physicochemical Properties

The fundamental physicochemical data for **tetrafluoroisophthalonitrile** are compiled in the table below. These values have been aggregated from various chemical suppliers and databases.

Property	Value	Source(s)
Molecular Formula	C ₈ F ₄ N ₂	[1] [2] [3] [4]
Molecular Weight	200.09 g/mol	[1] [2] [4]
Appearance	White to light yellow powder or crystals	[5] [6] [7] [8]
Melting Point	75.0 - 79.0 °C	[1] [9] [5] [6] [7] [10]
Boiling Point	113-115 °C (at 10 Torr)	[1] [11]
Density	~1.6184 g/cm ³ (estimate)	[1] [5]
Solubility	Soluble in Methanol	[1] [6] [7] [11]
Flash Point	79 °C	[1] [11]
Purity	Typically ≥98% (determined by Gas Chromatography)	[6] [7] [8]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **tetrafluoroisophthalonitrile** are not extensively published. However, the following are generalized and standard methodologies for the characterization of a solid organic compound.

Melting Point Determination

The melting point is a primary indicator of a compound's purity. A sharp melting range is indicative of a pure substance.

Methodology:

- A small amount of finely ground **tetrafluoroisophthalonitrile** is packed into a glass capillary tube.
- The capillary tube is placed in a calibrated melting point apparatus.

- The sample is heated at a controlled rate, typically 1-2 °C per minute near the expected melting point.
- The temperature at which the first liquid droplet is observed and the temperature at which the entire sample becomes a clear liquid are recorded as the melting point range.[\[1\]](#)

Boiling Point Determination (at Reduced Pressure)

Due to its relatively high boiling point at atmospheric pressure, the boiling point of **tetrafluoroisophthalonitrile** is typically determined under reduced pressure to prevent potential decomposition.

Methodology:

- A small quantity of the compound is placed in a micro-distillation apparatus.
- The system is connected to a vacuum pump, and the pressure is stabilized at a known value (e.g., 10 Torr).
- The sample is gently heated until it boils.
- The temperature of the vapor that is in equilibrium with the boiling liquid is recorded as the boiling point at that specific pressure.

Solubility Assessment

Qualitative solubility tests are performed to understand the polarity of the molecule and to identify suitable solvents for reactions and purifications.

Methodology:

- Approximately 10-20 mg of **tetrafluoroisophthalonitrile** is added to 1 mL of the test solvent (e.g., methanol, water, diethyl ether) in a test tube.
- The mixture is agitated vigorously for 1-2 minutes at room temperature.
- A visual inspection determines if the compound has dissolved completely, partially, or not at all. For quantitative analysis, a saturated solution can be prepared, and its concentration can

be determined using techniques like HPLC or UV-Vis spectroscopy.

Purity Determination by Gas Chromatography (GC)

Gas chromatography is a standard method for assessing the purity of volatile and thermally stable compounds.

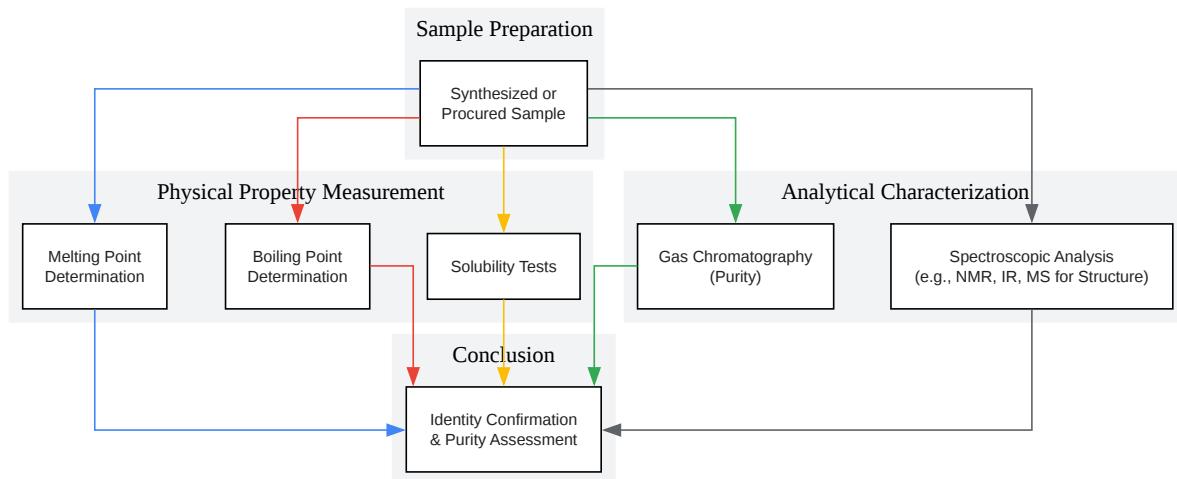
Methodology:

- A dilute solution of **tetrafluoroisophthalonitrile** is prepared in a suitable volatile solvent.
- A small volume (typically 1 μ L) of the solution is injected into the gas chromatograph.
- The sample is vaporized and transported through a capillary column by an inert carrier gas.
- The components of the sample are separated based on their volatility and interaction with the column's stationary phase.
- A detector, such as a flame ionization detector (FID), records the signal for each eluting component.
- The purity is calculated by comparing the area of the main peak to the total area of all peaks in the chromatogram.

Visualizations

Logical Relationship for Identification

The following diagram illustrates the logical flow of using physicochemical properties for the identification and purity assessment of **tetrafluoroisophthalonitrile**.

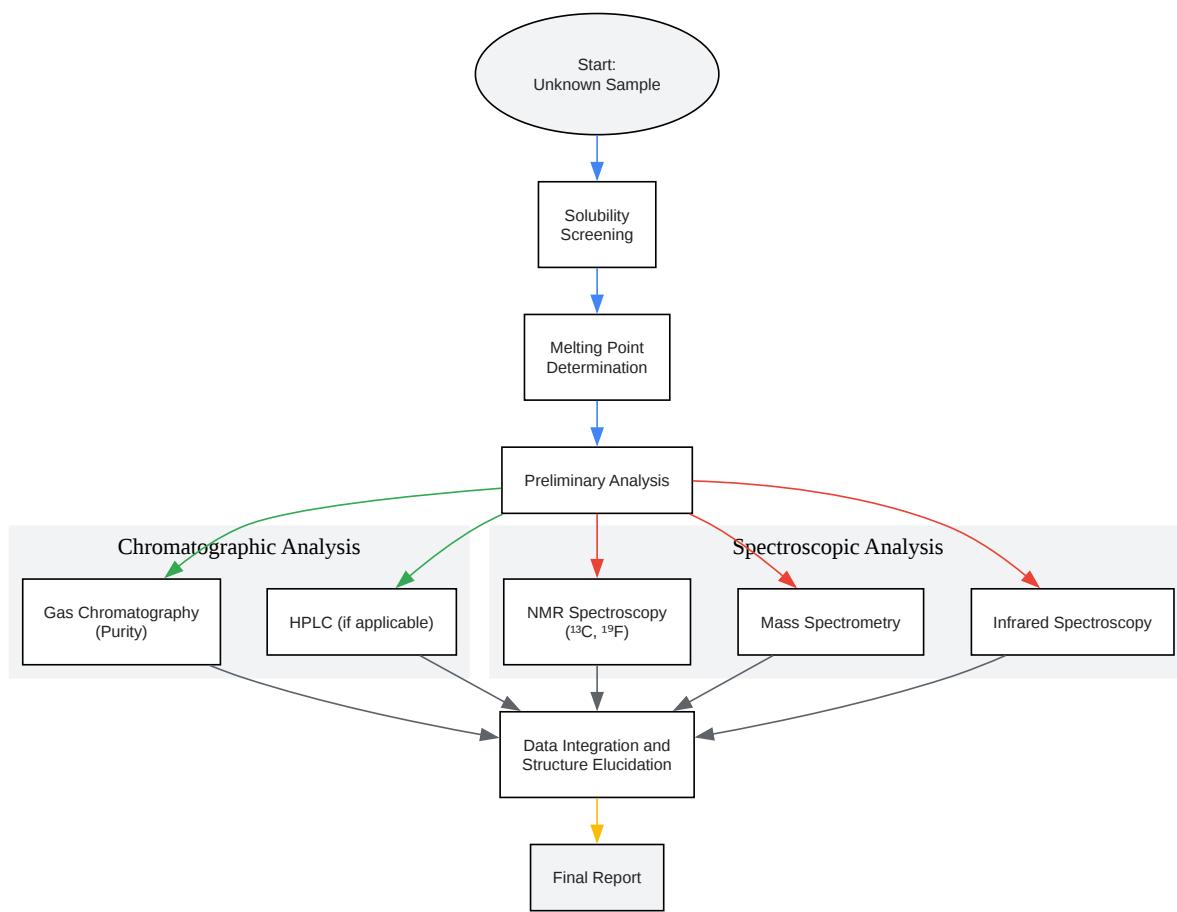


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Caption: Workflow for the identification and purity assessment of **tetrafluoroisophthalonitrile**.

Experimental Workflow for Characterization

This diagram outlines the general experimental sequence for characterizing a novel chemical entity like **tetrafluoroisophthalonitrile**.

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Caption: Experimental workflow for the physicochemical characterization of a chemical substance.

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